

Personal protective equipment for handling Geranyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Geranyl chloride

Cat. No.: B3021442

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Essential Safety and Handling Guide for Geranyl Chloride

For researchers, scientists, and drug development professionals, ensuring safe laboratory practices is paramount. This guide provides immediate and essential safety protocols, operational plans, and disposal instructions for handling **Geranyl chloride**.

Chemical Safety Profile

Geranyl chloride is a combustible liquid that is irritating to the eyes, respiratory system, and skin.[1][2] It is also very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[1]

Physical and Chemical Properties

Property	Value
CAS Number	5389-87-7
Molecular Formula	C10H17Cl
Molecular Weight	172.69 g/mol [3][4]
Appearance	Liquid[3]
Boiling Point	102-104 °C at 12 mmHg[3][4]
Density	0.931 g/mL at 25 °C[3][4]
Flash Point	90 °C (194 °F) - closed cup[3]
Storage Temperature	2-8°C[5]

Personal Protective Equipment (PPE)

When handling **Geranyl chloride**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses.[2][6]	Protects against splashes and vapors that can cause serious eye irritation.[2]
Skin Protection	- Nitrile gloves- Protective clothing to prevent skin exposure.[6]	Prevents skin irritation and potential systemic effects from absorption.[1] Contaminated clothing should be removed immediately.[2]
Respiratory Protection	Required when vapors or aerosols are generated.[2] A NIOSH-approved respirator with an appropriate filter (e.g., Type ABEK) should be used.[2]	Protects against respiratory irritation, dizziness, and drowsiness.[1]

Operational Plan for Safe Handling

A systematic approach to handling **Geranyl chloride** from receipt to disposal is critical for laboratory safety.

Receipt and Storage

- Inspection: Upon receipt, inspect containers for any damage or leaks.[1]
- Labeling: Ensure all containers are clearly labeled.[1]
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[1]
[2] Keep away from incompatible materials such as oxidizing agents, strong acids, and bases.[1][6] The recommended storage temperature is 2-8°C.[5]

Handling and Use

- Ventilation: Always handle **Geranyl chloride** in a well-ventilated area, preferably within a chemical fume hood.[1][7]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[1] Wash hands thoroughly with soap and water after handling.[1]
- Equipment: Avoid using brass or copper containers or stirrers.[1]
- Clothing: Do not allow clothing wet with the material to remain in contact with the skin.[1] Launder contaminated work clothes separately.[1]

Disposal Plan

- Waste Classification: All waste containing **Geranyl chloride** must be treated as hazardous waste.[1]
- Containers: Collect waste in suitable, labeled containers for disposal.[1]
- Regulations: All waste disposal must be conducted in accordance with local, state, and federal regulations.[1] Do not dispose of into drains or the environment.[2]

Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air.[2] If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. [2] Flush the affected skin and hair with running water and soap.[1] Seek medical attention if irritation occurs.[1]
Eye Contact	Immediately flush the eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open.[1] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[1]
Ingestion	Rinse the mouth with water.[1] Give the person water to drink. Do not induce vomiting.[8] Seek immediate medical advice.[1]

Spill and Leak Response

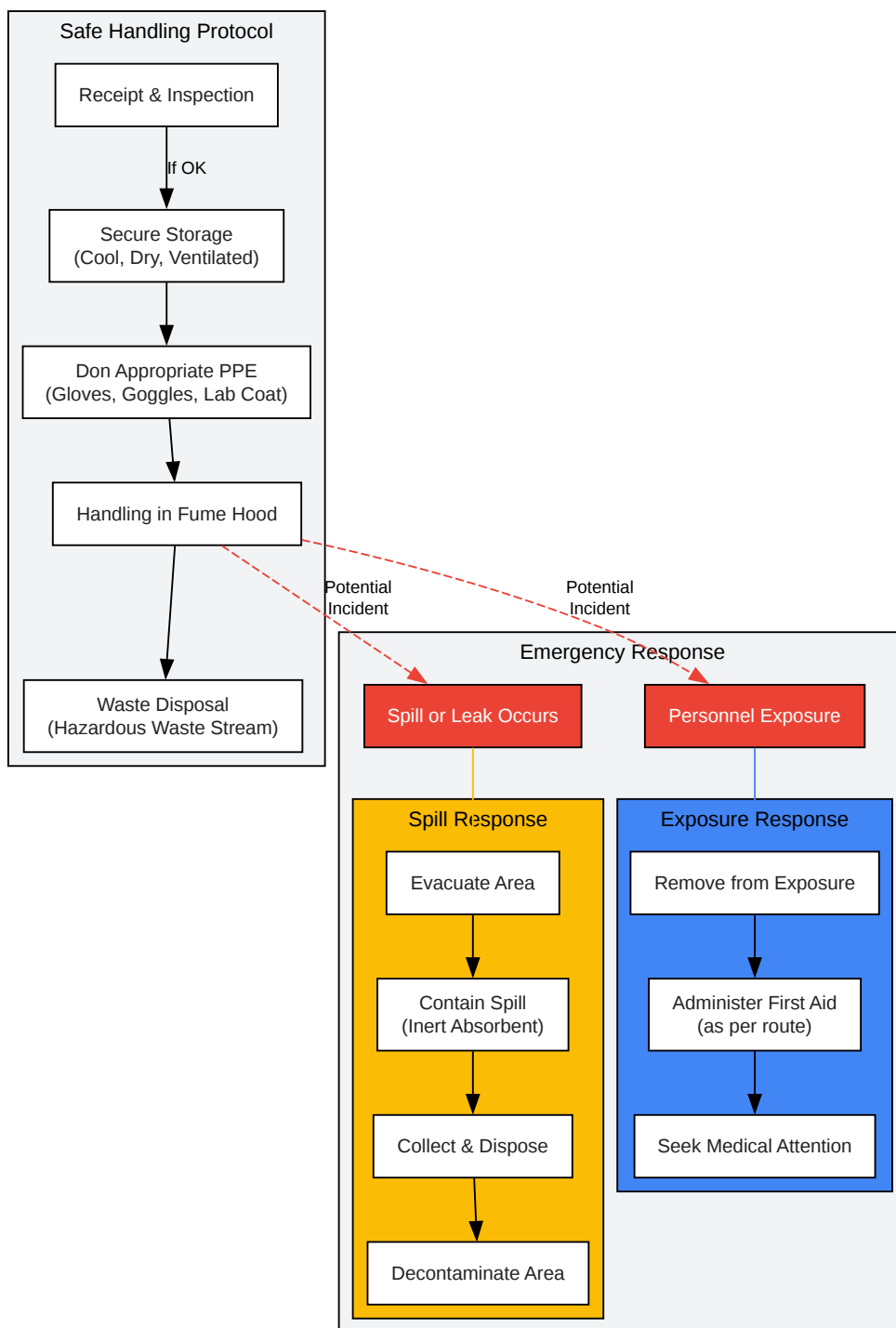
- Evacuate: Clear the area of all personnel.
- Ventilate: Increase ventilation in the area.[1]
- Containment: For minor spills, contain the spill using sand, earth, or another inert absorbent material.[1] Prevent the spill from entering drains or waterways.[1]
- Collection: Collect the absorbed material and recoverable product into labeled containers for proper disposal.[1]
- Decontamination: Wash the spill area and prevent runoff from entering drains.[1]

Firefighting Measures

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[\[1\]](#)[\[2\]](#) Water spray can be used to cool adjacent containers.[\[1\]](#)
- Protective Gear: Firefighters should wear full body protective clothing and self-contained breathing apparatus.[\[1\]](#)[\[2\]](#)
- Hazards: **Geranyl chloride** is combustible and may emit toxic fumes of carbon monoxide, hydrogen chloride, and phosgene when heated.[\[1\]](#) Containers may rupture violently if heated.[\[1\]](#)

Workflow for Safe Handling and Emergency Response

Geranyl Chloride: Safe Handling and Emergency Workflow

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- To cite this document: BenchChem. [Personal protective equipment for handling Geranyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3021442#personal-protective-equipment-for-handling-geranyl-chloride]

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